

Inter-Laboratory Comparison of 2,6-Dinitroaniline Analysis: A Comparative Guide

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Compound of Interest

Compound Name: 2,6-Dinitroaniline

Cat. No.: B188716

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This guide provides a framework for conducting and evaluating an inter-laboratory comparison (ILC) for the analysis of **2,6-Dinitroaniline**. The objective of such a study is to assess the proficiency of participating laboratories in quantifying **2,6-Dinitroaniline** in a given matrix, thereby ensuring the reliability and comparability of analytical data across different facilities. This document outlines the key performance indicators, experimental design, and data evaluation methods that are fundamental to a successful inter-laboratory comparison.

Introduction to 2,6-Dinitroaniline and Analytical Challenges

2,6-Dinitroaniline is a chemical compound used as an intermediate in the synthesis of various products, including dyes and pesticides.[1] Its detection and quantification are crucial for quality control and safety assessment. Analytical methods for dinitroanilines often involve chromatographic techniques such as High-Performance Liquid Chromatography (HPLC), which can be an alternative to Gas Chromatography (GC) methods that may require a derivatization step.[2] An inter-laboratory comparison is essential to validate and harmonize these analytical methods across different laboratories.

Framework for Inter-Laboratory Comparison

An inter-laboratory comparison for **2,6-Dinitroaniline** analysis should be designed in accordance with international standards for proficiency testing, such as ISO/IEC 17043.[3] The study typically involves a coordinating laboratory that prepares and distributes homogenous

and stable test samples to all participating laboratories. The core components of the comparison include:

- **Test Material:** A well-characterized matrix (e.g., soil, water, or a standard solution) spiked with a known concentration of **2,6-Dinitroaniline**.
- **Homogeneity and Stability Testing:** The coordinating laboratory must ensure that the test material is homogenous and that the concentration of **2,6-Dinitroaniline** remains stable throughout the duration of the study.
- **Data Submission:** Participating laboratories analyze the samples and submit their results along with details of their analytical methods to the coordinating laboratory.
- **Statistical Analysis:** The collected data is statistically analyzed to assess the performance of each laboratory.

Experimental Protocol

The following is a generalized experimental protocol that can be adapted by participating laboratories.

3.1. Sample Preparation (Example for a Solid Matrix)

- **Extraction:** A known mass of the test sample is extracted with a suitable organic solvent (e.g., acetonitrile, methanol) using techniques such as sonication or accelerated solvent extraction.
- **Cleanup:** The extract may require a cleanup step, such as solid-phase extraction (SPE), to remove interfering matrix components.
- **Concentration:** The cleaned extract is concentrated to a specific volume before analysis.

3.2. Analytical Method (Example using HPLC-UV)

- **Instrumentation:** A High-Performance Liquid Chromatograph equipped with a UV-Vis detector.

- Column: A C18 reversed-phase column is commonly used for the separation of dinitroanilines.
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water.
- Detection: UV detection at a wavelength where **2,6-Dinitroaniline** exhibits maximum absorbance.
- Quantification: A multi-point calibration curve is generated using certified reference standards of **2,6-Dinitroaniline**.

Data Presentation and Performance Evaluation

The performance of each participating laboratory is typically evaluated using statistical measures such as the Z-score.^[4] The Z-score compares a laboratory's result to the consensus mean of all results.^[4]

$$Z\text{-score} = (x - X) / \sigma$$

Where:

- x is the result reported by the laboratory
- X is the assigned value (often the robust mean of all participant results)
- σ is the standard deviation for proficiency assessment

A common interpretation of Z-scores is:

- $|Z| \leq 2$: Satisfactory performance
- $2 < |Z| < 3$: Questionable performance
- $|Z| \geq 3$: Unsatisfactory performance

Table 1: Hypothetical Inter-Laboratory Comparison Results for **2,6-Dinitroaniline** (Assigned Value = 5.00 mg/kg)

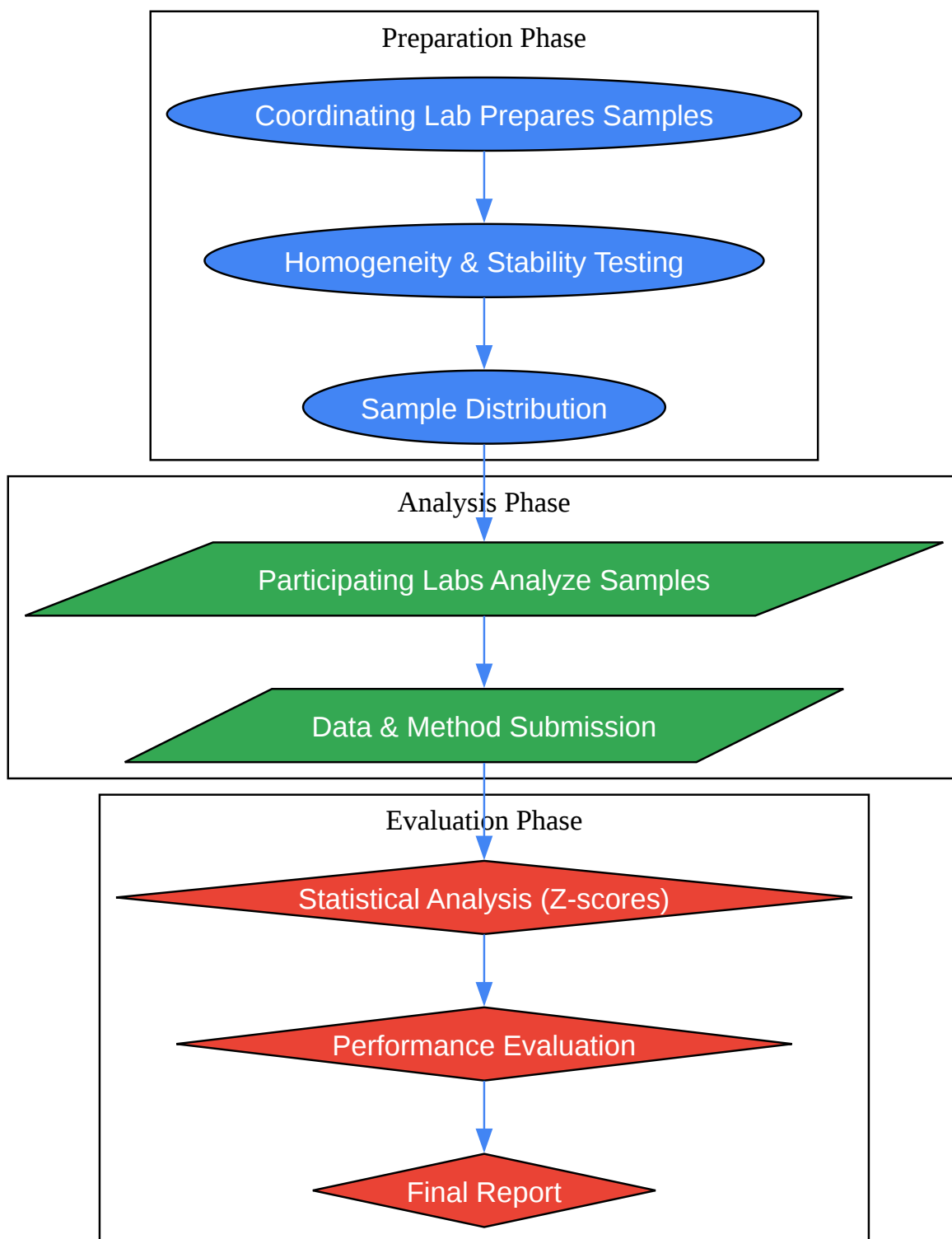
Laboratory ID	Reported Value (mg/kg)	Z-score	Performance
Lab 01	4.85	-0.75	Satisfactory
Lab 02	5.20	1.00	Satisfactory
Lab 03	4.50	-2.50	Questionable
Lab 04	5.80	4.00	Unsatisfactory
Lab 05	4.95	-0.25	Satisfactory

Table 2: Comparison of Analytical Method Parameters

Laboratory ID	Analytical Method	Extraction Method	Recovery (%)	Limit of Quantification (mg/kg)
Lab 01	HPLC-UV	Sonication	95	0.10
Lab 02	GC-MS	ASE	98	0.05
Lab 03	HPLC-DAD	Sonication	85	0.15
Lab 04	HPLC-UV	Shaking	75	0.20
Lab 05	UPLC-MS/MS	ASE	99	0.01

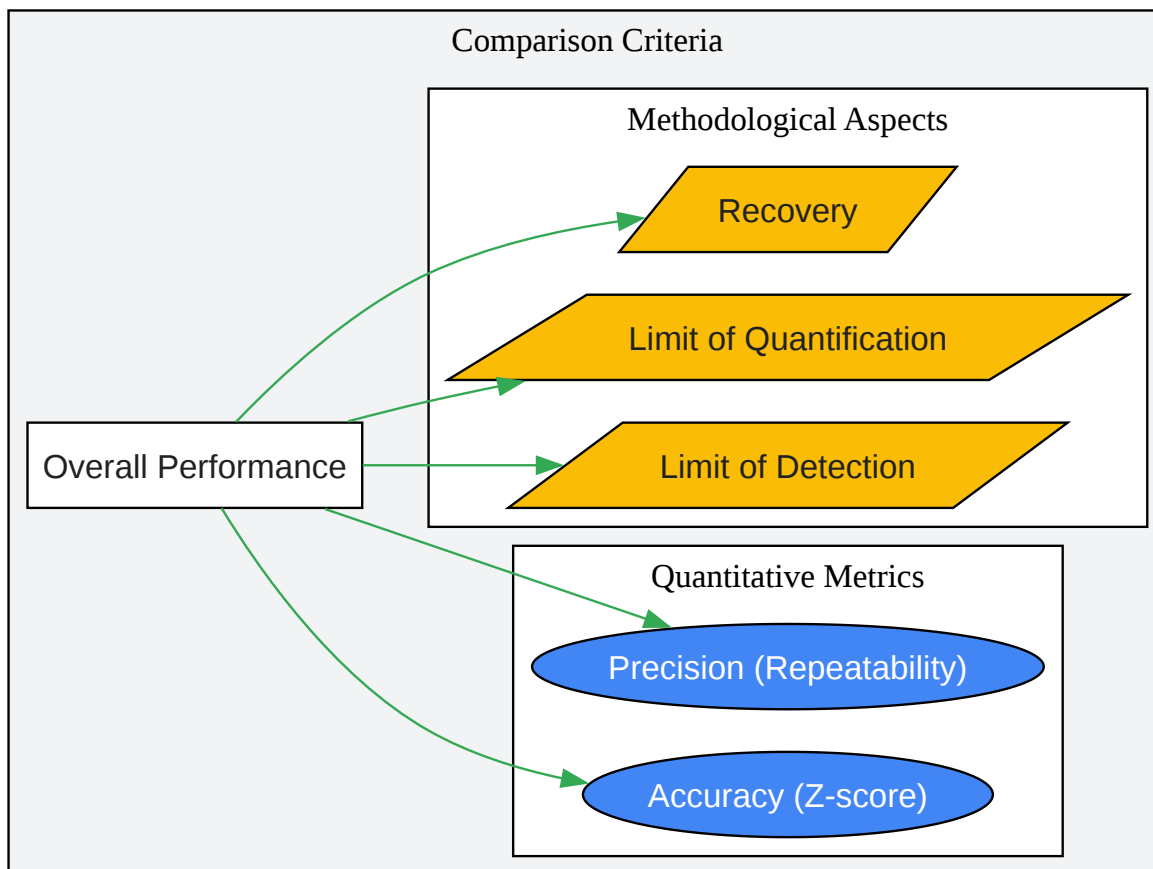
Visualizations

The following diagrams illustrate the workflow of the inter-laboratory comparison and the logical relationship of the comparison criteria.



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Inter-laboratory comparison workflow.



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Logical relationship of comparison criteria.

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